Introduction: The Strategic Value of Substituted Pyridine Aldehydes

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Compound of Interest

Compound Name:	*6-Chloro-5-methoxypyridine-3-carbaldehyde*
CAS No.:	*1060801-67-3*
Cat. No.:	*B581232*

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In the landscape of modern drug discovery, the pyridine scaffold remains a cornerstone of medicinal chemistry, prized for its metabolic stability, aqueous solubility, and ability to engage in crucial hydrogen bonding interactions with biological targets. Within this class, pyridine-3-carbaldehydes functionalized with both electron-withdrawing (chloro) and electron-donating (methoxy) groups, such as **6-Chloro-5-methoxypyridine-3-carbaldehyde**, represent highly valuable and synthetically versatile building blocks.

This guide provides a comprehensive technical overview of **6-Chloro-5-methoxypyridine-3-carbaldehyde** for researchers, chemists, and drug development professionals. While this specific molecule is a specialized reagent with limited published data, this document will synthesize available information on closely related analogs to provide a robust profile of its expected properties, reactivity, and strategic applications. We will explore its physicochemical characteristics, propose a validated synthetic route with a detailed protocol, and illustrate its utility as a pivotal intermediate in the construction of complex molecular architectures for therapeutic development.

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Physicochemical and Spectroscopic Profile

The unique substitution pattern of **6-Chloro-5-methoxypyridine-3-carbaldehyde** dictates its electronic properties and, consequently, its reactivity and spectroscopic signature. The chlorine atom at the 6-position acts as an electron-withdrawing group via induction, while the methoxy group at the 5-position serves as an electron-donating group through resonance. This push-pull electronic arrangement significantly influences the reactivity of both the pyridine ring and the aldehyde functionality.

Core Chemical Properties

Quantitative data for the target molecule is not extensively documented. The properties listed below are based on data from closely related analogs and predictive models, offering a reliable estimation for experimental design.

Property	Value / Description	Source / Basis
CAS Number	1881320-69-9 (Related Carboxamide)	[1]
Molecular Formula	$C_7H_6ClNO_2$	[2]
Molecular Weight	171.58 g/mol	[2]
Appearance	Expected to be a light yellow to brown solid	[3]
Melting Point	51-53 °C (for 6-Chloro-5-methylpyridine-3-carbaldehyde)	[3]
Boiling Point	~269 °C (Predicted)	[3]
Solubility	Expected to be soluble in common organic solvents (DCM, THF, EtOAc) and sparingly soluble in water.	General chemical principles
pKa (Predicted)	-1.24 ± 0.10	[3]

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Expected Spectroscopic Signature

- ^{1}H NMR: The proton spectrum is expected to show distinct signals for the two aromatic protons on the pyridine ring, a singlet for the aldehyde proton (δ ~9.9-10.1 ppm), and a singlet for the methoxy protons (δ ~3.8-4.0 ppm). The chemical shifts of the ring protons will be influenced by the combined electronic effects of the substituents.

- ^{13}C NMR: The carbon spectrum will feature a characteristic downfield signal for the aldehyde carbonyl carbon (δ ~185-195 ppm). Signals for the pyridine ring carbons will be spread according to their electronic environment, with the carbon bearing the chlorine atom showing a significant shift.

- IR Spectroscopy: Key vibrational bands would include a strong C=O stretch for the aldehyde at approximately 1700-1720 cm^{-1}, C-O stretching for the methoxy group around 1250 cm^{-1}, and C-Cl stretching in the fingerprint region.

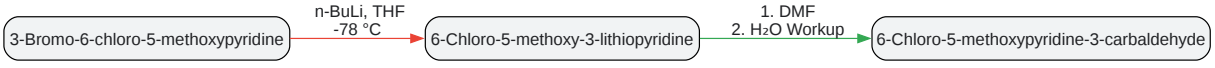
- Mass Spectrometry: The mass spectrum will display a characteristic isotopic pattern for the molecular ion $[M]^+$ and $[M+2]^+$ in an approximate 3:1 ratio, which is indicative of the presence of a single chlorine atom.

Synthesis and Reactivity

Retrosynthetic Strategy and Proposed Pathway

A robust and field-proven method for the synthesis of substituted pyridine aldehydes involves the formylation of a lithiated pyridine intermediate. This approach offers high yields and regiochemical control. The proposed synthesis for **6-Chloro-5-methoxypyridine-3-carbaldehyde** starts from a readily available di-halogenated pyridine precursor.

The key transformation is a selective lithium-halogen exchange at the more reactive 3-position, followed by quenching the resulting organolithium species with N,N-dimethylformamide (DMF) to install the aldehyde functionality. This strategy is analogous to established procedures for similar methoxypyridine aldehydes.[4]



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Caption: Proposed synthesis of **6-Chloro-5-methoxypyridine-3-carbaldehyde**.

Detailed Experimental Protocol

This protocol describes the synthesis via lithium-halogen exchange and formylation. It is a self-validating system where reaction progress can be monitored by thin-layer chromatography (TLC).

Objective: To synthesize **6-Chloro-5-methoxypyridine-3-carbaldehyde**.

Materials:

- 3-Bromo-6-chloro-5-methoxypyridine (1.0 eq)
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (1.1 eq)
- Anhydrous N,N-Dimethylformamide (DMF) (1.5 eq)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reactor Setup: To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Argon or Nitrogen), add 3-Bromo-6-chloro-5-methoxypyridine and anhydrous THF.
- Cooling: Cool the stirred solution to -78 °C using a dry ice/acetone bath. The low temperature is critical to prevent unwanted side reactions and decomposition of the organolithium intermediate.

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- Lithiation: Add n-Butyllithium dropwise over 15 minutes, ensuring the internal temperature does not rise above -70 °C. Stir the resulting mixture at -78 °C for 1 hour. Progress can be monitored by quenching a small aliquot with D_2O and analyzing by ^1H NMR.
- Formylation: Add anhydrous DMF dropwise to the reaction mixture. Stir for an additional 30 minutes at -78 °C.
- Quenching: Slowly warm the reaction to 0 °C and quench by the careful addition of saturated aqueous NH_4Cl solution.
- Extraction: Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- Washing & Drying: Combine the organic layers and wash sequentially with water and brine. Dry the organic phase over anhydrous Na_2SO_4.
- Purification: Filter the drying agent and concentrate the solvent under reduced pressure. The crude product can be purified by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure **6-Chloro-5-methoxypyridine-3-carbaldehyde**.[4]

Reactivity Profile

The aldehyde group is the primary site of reactivity, serving as a versatile handle for various transformations essential in drug discovery, including:

- Reductive Amination: To form secondary and tertiary amines.
- Wittig Reaction: To generate alkenes.
- Oxidation: To produce the corresponding carboxylic acid.
- Condensation Reactions: To form imines and other heterocyclic systems.[5]

The pyridine ring, while somewhat deactivated by the chlorine, can still participate in certain substitution reactions, offering further avenues for molecular diversification.

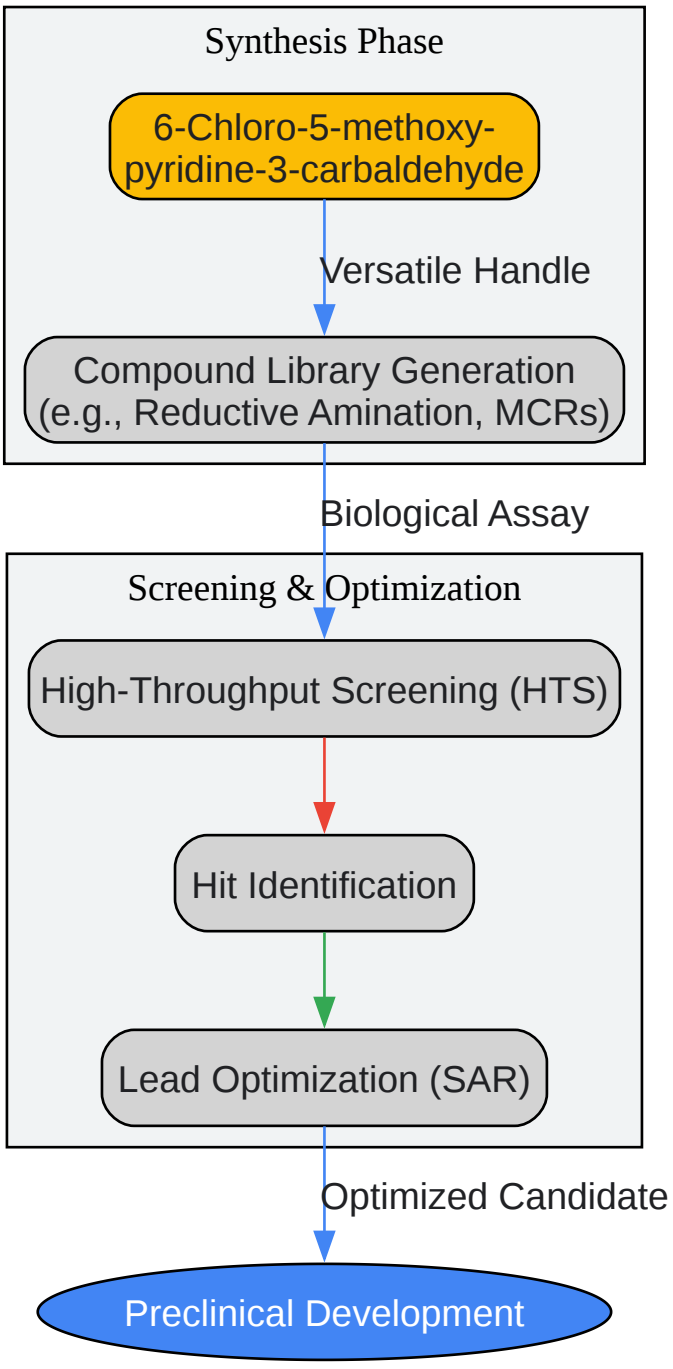
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Application in Drug Discovery and Medicinal Chemistry

The true value of **6-Chloro-5-methoxypyridine-3-carbaldehyde** lies in its role as a strategic intermediate for building molecular complexity. Its aldehyde handle allows for its incorporation into multicomponent reactions (MCRs), which are powerful tools for rapidly generating large libraries of diverse compounds.[6]

This building block is ideal for a "late-stage diversification" strategy. A common core can be synthesized, and in the final steps, the aldehyde is used to introduce a wide array of chemical groups, enabling a thorough exploration of the structure-activity relationship (SAR) for a given biological target.

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Caption: Role of a versatile building block in a drug discovery workflow.

Safety and Handling

Based on safety data for structurally similar compounds like 6-chloro-2-methoxypyridine-3-carbaldehyde, this chemical should be handled with appropriate care.[7]

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- Hazard Statements: May be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), and may cause respiratory irritation (H335).[7] May also cause an allergic skin reaction (H317).[7]
- Precautionary Measures:
  - Use only in a well-ventilated area, preferably a chemical fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
  - Avoid breathing dust, fumes, or vapors.[8]
  - Wash hands thoroughly after handling.[8]
  - Store in a tightly sealed container in a cool, dry place under an inert atmosphere.[3]

Conclusion

6-Chloro-5-methoxypyridine-3-carbaldehyde is a high-value synthetic intermediate poised for significant application in medicinal chemistry and drug discovery. Its unique electronic configuration and the versatile reactivity of its aldehyde functional group make it an ideal starting point for the synthesis of novel, complex heterocyclic compounds. By understanding its properties and employing robust synthetic methodologies as outlined in this guide, researchers can effectively leverage this building block to accelerate the discovery and development of next-generation therapeutics.

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